

# Statistical Analysis of C8 Health Project Data: Application Notes and Protocols

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These application notes provide a detailed overview of the statistical analysis of data from the C8 Health Project, a large-scale epidemiological study that investigated the health effects of exposure to perfluorooctanoic acid (PFOA, or C8) in communities near the DuPont Washington Works facility in West Virginia.<sup>[1][2][3]</sup> This document includes a summary of key quantitative data, detailed experimental protocols for the methodologies employed, and visualizations of relevant biological pathways and workflows.

## Data Presentation

The C8 Health Project collected extensive data from approximately 69,000 participants between 2005 and 2006.<sup>[1][2][3]</sup> This included demographic information, self-reported medical diagnoses, clinical laboratory tests, and serum concentrations of ten perfluorocarbons (PFCs).<sup>[1][2][4]</sup>

## Participant Demographics and PFOA Exposure

The study population was predominantly white (>97%), with income and education levels lower than the national average at the time.<sup>[5]</sup> The geometric mean serum PFOA concentration in the C8 Health Project participants was 32.91 ng/mL, which is approximately 500% higher than what was reported for the general U.S. population during a similar timeframe.<sup>[6][7]</sup>

Perfluorocarbon	Geometric Mean Serum Concentration (ng/mL) in C8 Health Project	Detection Rate (%)
PFOA (C8)	32.91	>97
PFOS	Not significantly elevated compared to general population	>97
PFHxS	Elevated by 39% compared to general population	>97
PFNA	Elevated by 73% compared to general population	>97
PFHxA	~50	~50
PFHpA	~50	~50
PFDA	~50	~50

Table 1: Summary of Serum Perfluorocarbon Concentrations in the C8 Health Project Population. Data sourced from Frisbee et al. (2009).[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Clinical Laboratory Findings

A comprehensive panel of clinical laboratory tests was performed on serum samples from over 65,000 participants.[\[5\]](#)[\[8\]](#) The results of these tests were a critical component of the subsequent epidemiological analyses conducted by the C8 Science Panel.

Clinical Parameter	Key Findings and Associations with PFOA
Lipids	A positive association was found between serum PFOA levels and total cholesterol and LDL cholesterol.[3]
Uric Acid	An association was observed between PFOA and PFOS levels and uric acid concentrations.
Liver Enzymes	Some studies have suggested a link between PFOA exposure and alterations in liver enzymes.
Thyroid Hormones	The C8 Science Panel found a probable link between C8 exposure and thyroid disease.[9]
Kidney Function	A probable link between C8 exposure and kidney cancer was established.[9]

Table 2: Summary of Key Clinical Laboratory Findings and Associations with PFOA Exposure from the C8 Health Project. Note that "probable link" is a legal and epidemiological determination made by the C8 Science Panel based on the weight of evidence.[9][10]

## Experimental Protocols

The methodologies employed in the C8 Health Project were designed to ensure high-quality data collection and analysis from a large cohort.

## Participant Recruitment and Data Collection

Objective: To enroll eligible individuals from contaminated water districts and collect comprehensive health and demographic data.

Protocol:

- Eligibility: Individuals who had lived, worked, or attended school for at least one year in one of the six specified water districts with PFOA-contaminated drinking water were eligible to participate.[5]

- Enrollment: Participants could register online or in person. An independent IT company managed the informatics solutions to ensure data security.[5]
- Data Collection Components:
  - Health Survey: A detailed questionnaire was administered to collect information on demographics, medical history (self-reported diagnoses), and lifestyle factors.[4][11]
  - Anthropometric Measurements: Self-reported height and weight were collected.[4][11]
  - Blood Sample Collection: Venous blood samples were collected from consenting participants.[4][11]
  - Medical Chart Review: For 18 specific medical diagnoses, medical records were reviewed to validate the self-reported information.[5]

## Serum Perfluorocarbon Analysis

Objective: To accurately quantify the serum concentrations of PFOA and other PFCs in participant samples.

Protocol:

- Laboratory: The primary laboratory for PFC analysis was Exygen Research Inc., which utilized a high-throughput platform.
- Methodology: The analytical method was a modification of a previously published protocol by Flaherty et al. (2005) and involved protein precipitation extraction followed by reverse-phase high-performance liquid chromatography/tandem mass spectrometry (HPLC-MS/MS).[5]
- Instrumentation: A triple quadrupole mass spectrometer operating in selected reaction monitoring (SRM) mode was used for detection.[5]
- Quantification: Individual mass-to-charge ( $m/z$ ) transitions were monitored for each of the 10 PFCs and a  $^{13}\text{C}$ -PFOA surrogate was used as an internal standard.[5] The lower limit of quantification was 0.5 ng/mL.

## Clinical Laboratory Testing

Objective: To perform a wide range of clinical chemistry and hematology tests on participant serum samples.

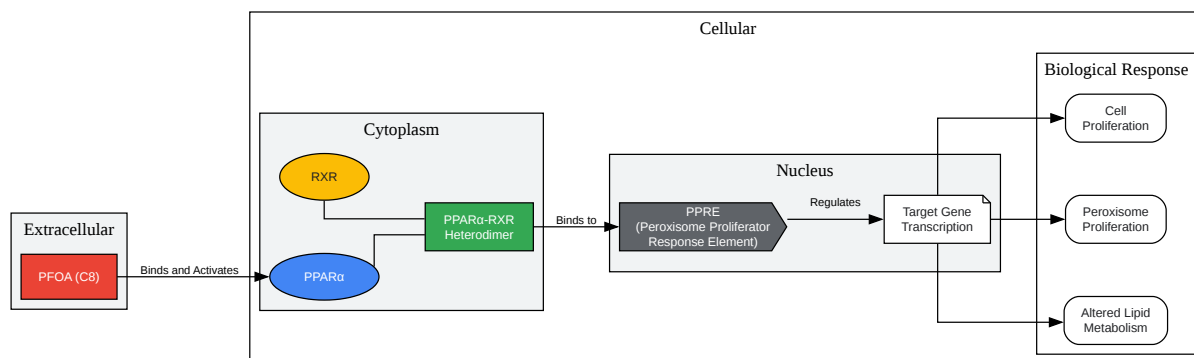
Protocol:

- Laboratory: All clinical laboratory tests were performed by LabCorp Inc.[8]
- Sample Handling: Blood samples were processed according to established protocols to yield serum for analysis.[8]
- Instrumentation and Assays: Standard, accredited clinical laboratory instrumentation and assays were used for all tests.
- Fasting Status: Participants were not required to provide a fasting blood sample. The time of the last meal was recorded, with approximately 35-40% of participants having fasted for 6 or more hours.[8]

## Mandatory Visualizations

### Signaling Pathway: PFOA and Peroxisome Proliferator-Activated Receptor Alpha (PPAR $\alpha$ )

While the C8 Health Project was an epidemiological study and did not directly investigate molecular mechanisms in the participants, a significant body of research has explored the biological pathways affected by PFOA. A primary target is the Peroxisome Proliferator-Activated Receptor Alpha (PPAR $\alpha$ ), a nuclear receptor that plays a key role in lipid metabolism. [1][4][12][13][14][15]

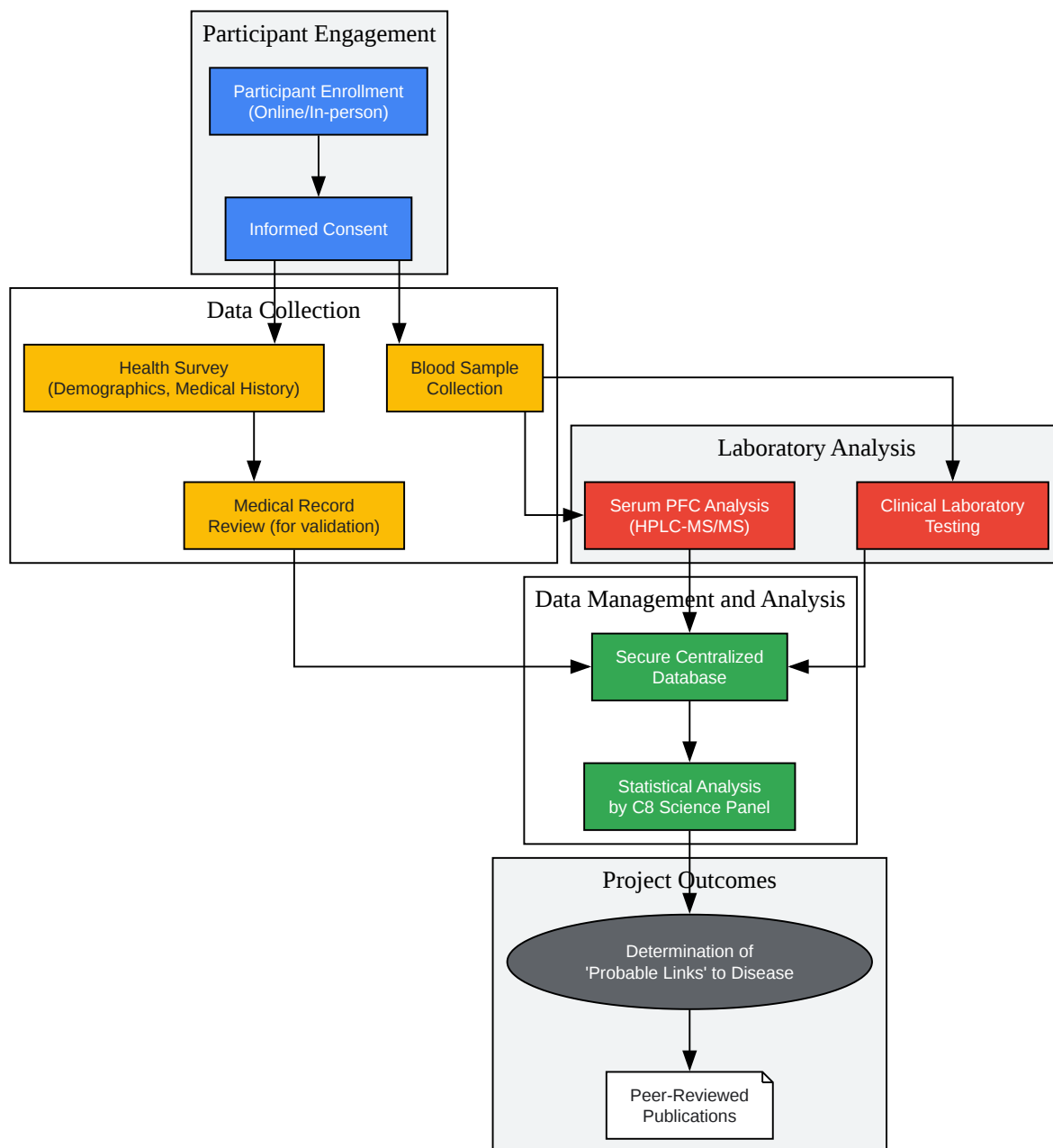


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Caption: PFOA activation of the PPARα signaling pathway.

## Experimental Workflow: C8 Health Project Data Collection and Analysis

The workflow for the C8 Health Project involved a systematic process from participant enrollment to data analysis and the ultimate determination of probable health links.



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Caption: C8 Health Project experimental and analytical workflow.

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- To cite this document: BenchChem. [Statistical Analysis of C8 Health Project Data: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:



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